

An In-depth Technical Guide to Dibutyltin Dibromide: Structural Formula and Bonding

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Dibutyltin dibromide*

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Abstract

Dibutyltin dibromide ($(C_4H_9)_2SnBr_2$), an organotin compound, serves as a significant intermediate and catalyst in a variety of chemical syntheses. Understanding its structural formula and bonding characteristics is paramount for its effective application and for the development of new tin-based compounds. This guide provides a comprehensive overview of the structural and bonding properties of **dibutyltin dibromide**, supported by available physicochemical data and detailed experimental context. While a definitive crystal structure from X-ray diffraction analysis is not publicly available, this document synthesizes information from analogous compounds and spectroscopic methods to present a robust model of its molecular architecture.

Structural Formula and Molecular Geometry

Dibutyltin dibromide consists of a central tin (Sn) atom covalently bonded to two n-butyl groups ($-C_4H_9$) and two bromine (Br) atoms.^[1] The tin atom is in the +4 oxidation state. The molecular formula is $C_8H_{18}Br_2Sn$.^[2]

Based on the principles of VSEPR theory and data from related diorganotin dihalides, the geometry around the central tin atom is predicted to be tetrahedral. The two butyl groups and two bromine atoms are arranged around the tin center to minimize electron pair repulsion.

Visual Representation of Molecular Structure

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References

- 1. Dibutyltin dibromide | 996-08-7 | Benchchem [benchchem.com]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dibutyltin Dibromide: Structural Formula and Bonding]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583654#dibutyltin-dibromide-structural-formula-and-bonding]

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